

Operational Guide: Safe Disposal of Z-Ala-Gln-OH[1]

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Compound of Interest

Compound Name: Z-Ala-gln-OH

CAS No.: 21467-17-4

Cat. No.: B2798773

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Part 1: Executive Summary & Operational Directive

Status: Non-Hazardous / Chemical Waste Immediate Action: Segregate from biological waste streams. Do not dispose of down the drain.

While **Z-Ala-Gln-OH** (N-Carbobenzyloxy-L-alanyl-L-glutamine) is generally classified as non-hazardous under GHS and OSHA standards, it is a chemical intermediate used in peptide synthesis.[1] Unlike its deprotected counterpart (Ala-Gln), which is used as a cell culture supplement, the Z-protected form contains a carbobenzyloxy (Cbz) group that alters its solubility and biological availability.[1]

Core Directive: Treat all bulk quantities and stock solutions as Chemical Waste. Do not treat as "bio-waste" unless the compound has been introduced into a biological medium (e.g., cell culture with viral vectors).[1]

Part 2: Chemical Profile & Hazard Assessment

To ensure safe handling, operators must understand the physicochemical properties that dictate disposal logic.

Property	Specification	Operational Implication
Chemical Name	N-Carbobenzyloxy-L-alanyl-L-glutamine	Official manifest name.[1]
Abbreviation	Z-Ala-Gln-OH	Labeling identifier.[1][2]
Molecular Weight	~351.35 g/mol	N/A
Solubility	Low in water; Soluble in DMSO, DMF, Methanol	Crucial: Waste is often mixed with organic solvents.
Stability	Stable at Room Temp; Cbz group requires H ₂ /Pd or HBr to remove.	Will not degrade quickly in standard landfills/drains; persistence risk.
RCRA Status	Non-Hazardous (Not P- or U-listed)	No specific EPA waste code, but "Non-Regulated Chemical Waste" applies.[1]

The "Why" Behind the Protocol (Causality):

- **Drain Prohibition:** Although non-toxic, peptide derivatives have high nitrogen content. Releasing them into sewage systems contributes to eutrophication (nutrient loading) in local water systems.[1] Furthermore, the Z-group increases hydrophobicity, posing a risk of precipitation and clogging in plumbing traps compared to free amino acids.
- **Segregation:** The Z-protecting group renders the molecule distinct from standard "food-grade" amino acids.[1] It should not be mixed with oxidizers (e.g., perchlorates) in waste drums to avoid potential (though low-risk) nitration reactions of the benzyl ring.[1]

Part 3: Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Excess Powder)

Applicable for: Expired shelf stock, spilled powder, or weighing boat residues.[1]

- **Containment:** Do not sweep dust into the air.[1] Use a damp paper towel to capture fine particulates if a spill occurs.[1]

- Packaging: Transfer the solid material into a clear, chemically resistant polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag (green or white label, depending on facility color codes for non-regulated waste).
 - Text: "Non-Regulated Chemical Waste: **Z-Ala-Gln-OH** Solid."[\[1\]](#)
- Disposal Stream: Route to High-Temperature Incineration.
 - Reasoning: Incineration ensures complete destruction of the peptide backbone and the benzyl carbamate moiety, leaving no organic residue.

Scenario B: Liquid Waste (Solvent-Based)

Applicable for: Stock solutions in DMSO, DMF, or Methanol.[\[1\]](#)

- Solvent Identification: The disposal path is dictated by the solvent, not the peptide.
 - If in DMSO/DMF: Segregate into "Non-Halogenated Organic Waste."[\[1\]](#)
 - If in Methanol/Ethanol: Segregate into "Flammable Solvents Waste."[\[1\]](#)
- pH Check: Ensure the solution pH is between 5 and 9. If the solution was part of a synthesis reaction involving acids (TFA) or bases, neutralize before adding to the main carboy to prevent exothermic reactions in the waste drum.
- Labeling: List all components.
 - Example: "Waste DMSO (99%), **Z-Ala-Gln-OH** (<1%)."[\[1\]](#)

Scenario C: Aqueous/Buffer Waste (Cell Culture Context)

Applicable for: Experimental buffers where **Z-Ala-Gln-OH** was used as a cleavage substrate or control.[\[1\]](#)

- Deactivation: If the solution contains biological agents (cells, bacteria), add bleach to a final concentration of 10% and let stand for 30 minutes.

- Drain Disposal (ONLY if permitted by local EHS):
 - Condition: If the concentration is <10 mM and the total volume is <5 Liters, and it contains no heavy metals or toxic solvents.
 - Action: Flush with 20x excess water.[\[1\]](#)
 - Warning: If in doubt, default to Liquid Chemical Waste drums.

Part 4: Visual Decision Workflow

The following diagram illustrates the logical decision tree for disposing of **Z-Ala-Gln-OH** based on its physical state and solvent matrix.



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Figure 1: Decision matrix for **Z-Ala-Gln-OH** disposal, prioritizing solvent identification and biological segregation.[1]

Part 5: References & Compliance Sources

- Merck/Sigma-Aldrich. (2025).[1] Safety Data Sheet: Z-Gln-OH / Peptide Derivatives. Retrieved from [1]
 - Note: Provides hazard classification (Non-Hazardous) and physicochemical data.
- U.S. Environmental Protection Agency (EPA). (2024).[1] Hazardous Waste Generators: Managing Your Waste. Retrieved from
 - Note: Defines "Non-Hazardous" waste management hierarchy and RCRA compliance.
- National Center for Biotechnology Information (NCBI). (2025).[1] PubChem Compound Summary for **Z-Ala-Gln-OH** Derivatives. Retrieved from [1]
 - Note: Used for molecular weight and solubility verification.
- American Chemical Society (ACS). Guide to Chemical Waste Management in Academic Labs. Retrieved from [1]
 - Note: Source for best practices regarding nitrogenous waste and drain disposal restrictions.

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Sources

- 1. Z-Ala-gln-OH | C16H21N3O6 | CID 14534789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Z-ALA-GLY-OH | 3235-17-4 [[chemicalbook.com](https://www.chemicalbook.com)]
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